

An In-depth Technical Guide to 2-Methoxyethyl Phenyl Ether: Identifiers and Synonyms

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Compound of Interest

Compound Name: 2-Methoxyethyl phenyl ether

Cat. No.: B1347079

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This guide provides essential identification information for the chemical compound **2-Methoxyethyl phenyl ether**, targeting researchers, scientists, and professionals in drug development. The primary focus is on its Chemical Abstracts Service (CAS) number and associated synonyms for accurate identification and database searching.

Chemical Identification

The definitive identifier for **2-Methoxyethyl phenyl ether** is its CAS number, a unique numerical identifier assigned by the Chemical Abstracts Service. This number is crucial for unambiguous reference in scientific literature, regulatory databases, and chemical inventories.

Data Presentation: Chemical Identifiers and Synonyms

For clarity and ease of comparison, the key identifiers for **2-Methoxyethyl phenyl ether** are summarized in the table below. This information has been compiled from various chemical databases and supplier information.

Identifier Type	Value	Citations
CAS Number	41532-81-4	[1] [2] [3] [4] [5]
IUPAC Name	2-methoxyethoxybenzene	[1]
Synonyms	(2-Methoxyethoxy)benzene	[1] [3] [5]
1-Methoxy-2-phenoxyethane		[1] [3] [4]
Benzene, (2-methoxyethoxy)-		[1] [3] [4]
1-Phenoxy-2-methoxyethane		[3] [4]
Ai3-08655		[3] [4] [5]
EINECS Number	255-428-2	[1] [3] [5]
Molecular Formula	C9H12O2	[1] [2] [3] [4]
Molecular Weight	152.19 g/mol	[1] [2]

Experimental Protocols and Methodologies

Detailed experimental protocols for the synthesis, purification, or analysis of **2-Methoxyethyl phenyl ether** are beyond the scope of this identification guide. Researchers requiring such information are encouraged to consult peer-reviewed scientific literature and established chemical synthesis databases.

Logical Relationships and Workflows

The information presented in this guide is focused on the identification of a specific chemical compound. As such, there are no signaling pathways, complex experimental workflows, or logical relationships that would necessitate visualization using Graphviz. The primary data is factual and presented in a tabular format for direct reference.

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References

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- 3. chembk.com [chembk.com]
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